

# An In-depth Technical Guide to 2-Methylbutyl Benzoate

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## Compound of Interest

Compound Name: 2-Methylbutyl benzoate

Cat. No.: B1615523

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This guide provides a comprehensive technical overview of **2-methylbutyl benzoate**, a benzoate ester with applications in various scientific and industrial fields. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this compound's properties, synthesis, and handling. This document has been structured to deliver not just data, but also the underlying scientific rationale for the presented methodologies, ensuring a thorough and practical understanding.

## Molecular Identity and Physicochemical Properties

**2-Methylbutyl benzoate** is an organic compound classified as a benzoate ester. Its core structure consists of a benzoate group attached to a 2-methylbutyl moiety.

Molecular Formula: C<sub>12</sub>H<sub>16</sub>O<sub>2</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The molecular formula establishes the elemental composition of the molecule, which is fundamental to its chemical behavior and interactions.

## Structural Representation

The structural formula provides insight into the connectivity of atoms and the presence of functional groups, which dictate the molecule's reactivity and physical characteristics.

- SMILES:CCC(C)COC(=O)c1ccccc1[\[1\]](#)[\[3\]](#)

- InChI:InChI=1S/C12H16O2/c1-3-10(2)9-14-12(13)11-7-5-4-6-8-11/h4-8,10H,3,9H2,1-2H3[[1](#)][[5](#)][[6](#)]

The presence of a chiral center at the second carbon of the butyl chain means that **2-methylbutyl benzoate** can exist as stereoisomers, specifically (R)- and (S)-enantiomers. The racemic mixture is commonly encountered.[[7](#)]

## Physicochemical Data

A summary of the key physicochemical properties of **2-methylbutyl benzoate** is presented in Table 1. These parameters are critical for predicting its behavior in various experimental and industrial settings, from reaction kinetics to formulation development.

Property	Value	Source
Molecular Weight	192.25 g/mol	[ <a href="#">1</a> ][ <a href="#">3</a> ][ <a href="#">4</a> ][ <a href="#">5</a> ][ <a href="#">6</a> ]
Appearance	Colorless to pale yellow clear liquid (est.)	[ <a href="#">8</a> ][ <a href="#">9</a> ]
Boiling Point	259.00 to 260.00 °C at 760 mmHg	[ <a href="#">2</a> ][ <a href="#">8</a> ][ <a href="#">9</a> ]
Density	0.992 g/cm <sup>3</sup>	[ <a href="#">2</a> ]
Flash Point	108.89 °C (228.00 °F) TCC	[ <a href="#">8</a> ][ <a href="#">9</a> ]
Water Solubility	31.92 mg/L at 25 °C (est.)	[ <a href="#">8</a> ][ <a href="#">9</a> ]
logP (o/w)	4.007 (est.)	[ <a href="#">8</a> ][ <a href="#">9</a> ]
Refractive Index	1.495	[ <a href="#">2</a> ]
Vapor Pressure	0.0125 mmHg at 25°C	[ <a href="#">2</a> ]

Table 1: Physicochemical Properties of **2-Methylbutyl Benzoate**

The low water solubility and high octanol-water partition coefficient (logP) indicate a lipophilic nature, which is a key consideration in drug delivery systems and solvent selection.

# Synthesis of 2-Methylbutyl Benzoate via Fischer Esterification

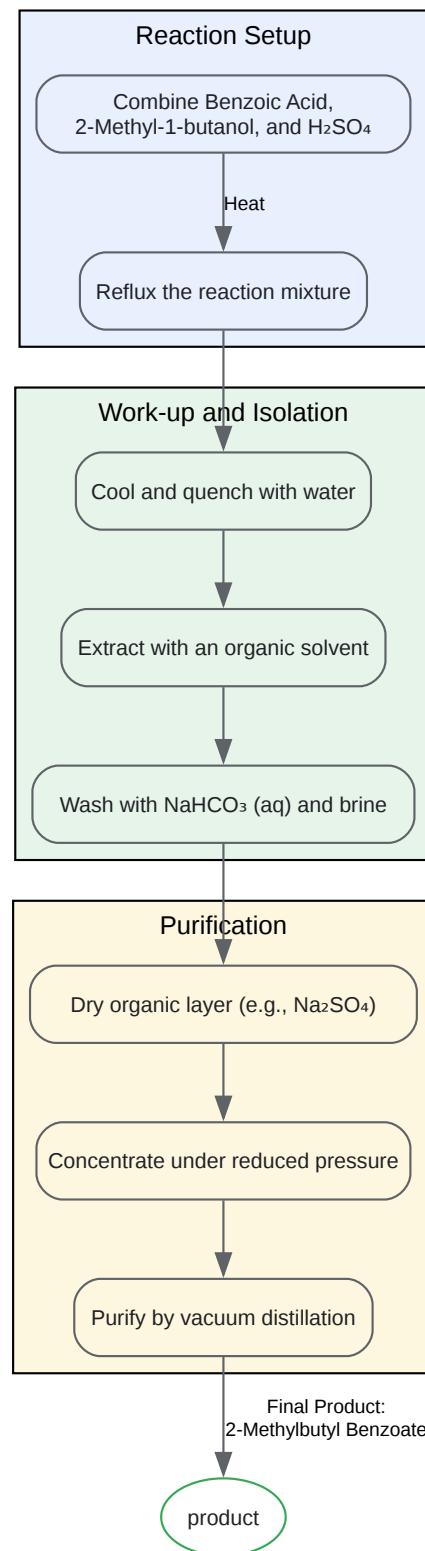
The most common and direct method for synthesizing **2-methylbutyl benzoate** is the Fischer esterification of benzoic acid with 2-methyl-1-butanol. This acid-catalyzed condensation reaction is a cornerstone of organic synthesis.[10][11]

## Reaction Principle

Fischer esterification is a reversible reaction. To drive the equilibrium towards the formation of the ester product, an excess of one of the reactants (typically the less expensive alcohol) is used, and/or the water formed during the reaction is removed.[10][12] The use of a strong acid catalyst, such as sulfuric acid, is essential to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity and facilitating nucleophilic attack by the alcohol.[12][13]

## Experimental Workflow Diagram

## Workflow for the Synthesis of 2-Methylbutyl Benzoate

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Caption: A schematic overview of the synthesis and purification process for **2-methylbutyl benzoate**.

## Detailed Experimental Protocol

This protocol is a self-validating system, where the success of each step is confirmed before proceeding to the next, ensuring a high-purity final product.

### Materials:

- Benzoic acid
- 2-Methyl-1-butanol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Diethyl ether (or other suitable organic solvent)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ )

### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine benzoic acid (1.0 eq) and 2-methyl-1-butanol (3.0 eq). The excess alcohol serves to shift the reaction equilibrium towards the product side.[\[10\]](#)
- Catalyst Addition: Carefully add concentrated sulfuric acid (0.1 eq) dropwise to the stirred mixture. The addition should be slow to control the exothermic reaction.
- Reflux: Heat the reaction mixture to reflux and maintain for 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the benzoic acid spot.
- Work-up - Quenching and Extraction:

- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and add deionized water.
- Extract the aqueous layer with diethyl ether (2 x volume of the aqueous layer). Combine the organic extracts. The ester, being nonpolar, will preferentially dissolve in the organic phase.[14]
- Work-up - Neutralization:
  - Wash the combined organic layers with a saturated aqueous solution of sodium bicarbonate until effervescence ceases. This step is crucial to neutralize any remaining sulfuric acid and unreacted benzoic acid, which is converted to its water-soluble sodium salt.[14]
  - Wash the organic layer with brine to remove any residual water and dissolved inorganic salts.
- Drying and Concentration:
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
  - Filter to remove the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to yield pure **2-methylbutyl benzoate**. The reduced pressure is necessary to lower the boiling point and prevent decomposition of the product.

## Spectroscopic Characterization

Spectroscopic data is vital for the unambiguous identification and purity assessment of the synthesized **2-methylbutyl benzoate**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons of the benzoate group (typically in the  $\delta$  7.3-8.1 ppm region) and the aliphatic protons of the 2-methylbutyl group (in the  $\delta$  0.9-4.3 ppm region). The methylene protons adjacent to the ester oxygen (-OCH<sub>2</sub>-) will be the most downfield of the aliphatic signals.[15]
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will exhibit a signal for the carbonyl carbon of the ester at approximately  $\delta$  166 ppm. The aromatic carbons will appear in the  $\delta$  128-133 ppm range, while the carbons of the 2-methylbutyl group will be observed in the upfield region.[15]

## Infrared (IR) Spectroscopy

The IR spectrum will be dominated by a strong absorption band around 1720 cm<sup>-1</sup> corresponding to the C=O stretching vibration of the ester carbonyl group. Aromatic C-H stretching vibrations will be observed above 3000 cm<sup>-1</sup>, while aliphatic C-H stretches will appear just below 3000 cm<sup>-1</sup>.[15]

## Mass Spectrometry (MS)

Mass spectrometry will show the molecular ion peak (M<sup>+</sup>) corresponding to the molecular weight of **2-methylbutyl benzoate** (192.25 g/mol). The fragmentation pattern will likely include characteristic fragments of the benzoate and 2-methylbutyl moieties.[6]

## Applications in Research and Development

While specific applications in drug development are not extensively documented in publicly available literature, the physicochemical properties of **2-methylbutyl benzoate** suggest its potential utility in several areas:

- Non-polar Solvent: Its high boiling point and stability make it a candidate for use as a high-boiling point solvent in organic synthesis, particularly for reactions requiring elevated temperatures.
- Fragrance and Flavoring Agent: Many benzoate esters are known for their pleasant odors, and **2-methylbutyl benzoate** is reported to have a pleasant, apple or strawberry-like scent, making it suitable for use in the fragrance and food industries.[2]

- Plasticizer: Benzoate esters are sometimes used as plasticizers. The properties of **2-methylbutyl benzoate** may make it suitable for this application in certain polymer systems.
- Component in Formulations: Due to its lipophilic nature, it could be investigated as a component in topical drug delivery systems or as a co-solvent in formulations for poorly water-soluble active pharmaceutical ingredients (APIs).

## Safety and Handling

As a matter of good laboratory practice, **2-methylbutyl benzoate** should be handled with appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[16\]](#) Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[16\]](#)

- In case of contact:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes.[\[16\]](#)
  - Skin: Wash off with soap and plenty of water.[\[16\]](#)
  - Inhalation: Move to fresh air.[\[16\]](#)
  - Ingestion: Rinse mouth with water. Do NOT induce vomiting.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[\[16\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

**2-Methylbutyl benzoate** is a well-defined chemical entity with established physicochemical properties. Its synthesis via Fischer esterification is a robust and scalable process. While its primary current applications appear to be in the fragrance and flavor industries, its properties suggest potential for broader use in chemical research and formulation science. This guide provides the foundational knowledge necessary for its synthesis, characterization, and safe handling in a professional research environment.

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